

Personal protective equipment for handling 4-Ethynylanisole

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Compound of Interest

Compound Name: 4-Ethynylanisole

Cat. No.: B014333

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Essential Safety and Handling Guide for 4-Ethynylanisole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Ethynylanisole** (CAS No. 768-60-5) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

4-Ethynylanisole is a combustible solid that may cause skin, eye, and respiratory irritation.[1][2][3] It is crucial to handle this chemical with appropriate personal protective equipment to minimize exposure risks.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields are mandatory to protect against splashes.[4]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are essential.[2][4] For prolonged contact, consider gloves with a higher level of protection. Always inspect gloves for signs of degradation before use.

- Body Protection: A flame-retardant lab coat should be worn over personal clothing.[4]
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[4][5]
If ventilation is insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[5] A dust mask (type N95) is also recommended.

Standard Operating Procedure for Handling 4-Ethynylanisole

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[1]
- Don all required PPE as specified above.
- Prepare the work area within a chemical fume hood, ensuring it is clean and free of clutter.
- Remove all potential ignition sources from the vicinity.[1]

2. Handling:

- Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[1]
- Keep the container of **4-Ethynylanisole** tightly closed when not in use.[5]
- Avoid creating dust or aerosols.[1]
- Avoid contact with skin and eyes and inhalation of vapor or dust.[5]

3. Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[1][5]
- Keep the container tightly closed.[5]
- **4-Ethynylanisole** is light and temperature sensitive and should be stored cold.[5][6]

- It is incompatible with strong oxidizing agents.[1][5]

Quantitative Data

Property	Value
Molecular Formula	C9H8O[5][6]
Molecular Weight	132.16 g/mol [5]
Appearance	Clear colorless to deep yellow or brown solid or liquid.[6]
Melting Point	28-29 °C[5][7]
Boiling Point	87-91 °C at 11 mmHg[7]
Density	1.019 g/mL at 25 °C[7]
Flash Point	82 °C (179.6 °F) - closed cup
Solubility	Insoluble in water. Soluble in chloroform, acetone, dichloromethane, and methanol.[6][7]
Occupational Exposure Limits	Not established.[1][5]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation occurs.[1][2]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[1][8]

Spill and Leak Procedures:

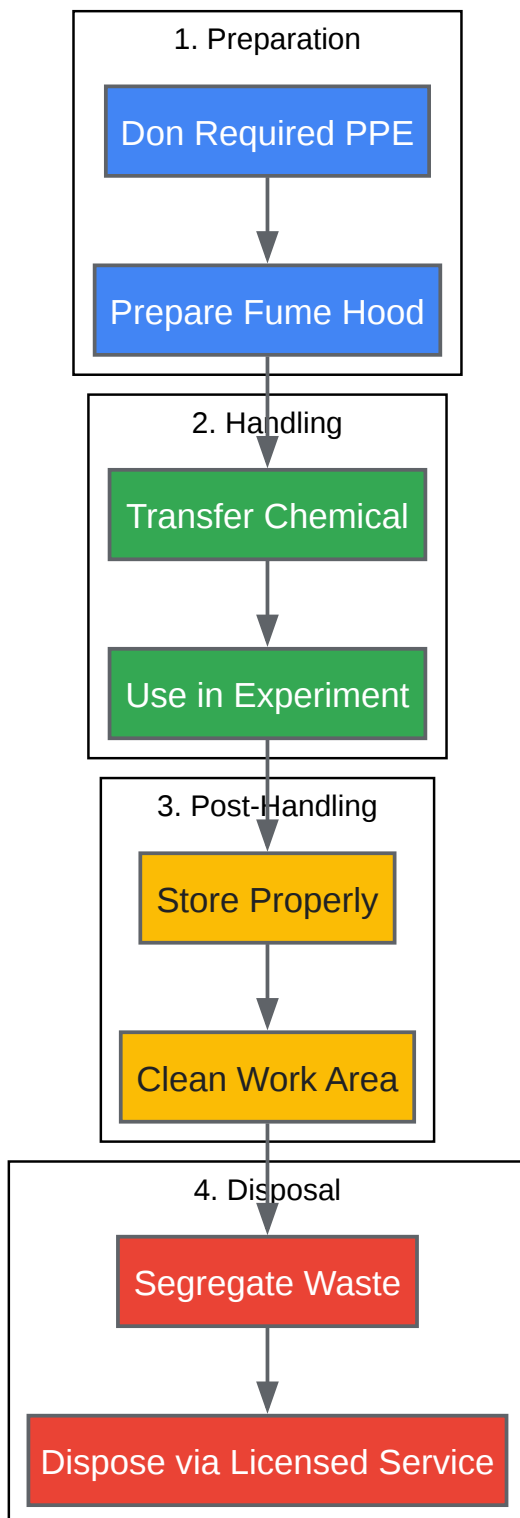
- Evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.
- Remove all sources of ignition.[1]
- For solid spills, sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust.[1][5]
- Use spark-proof tools.[1]

Disposal Plan

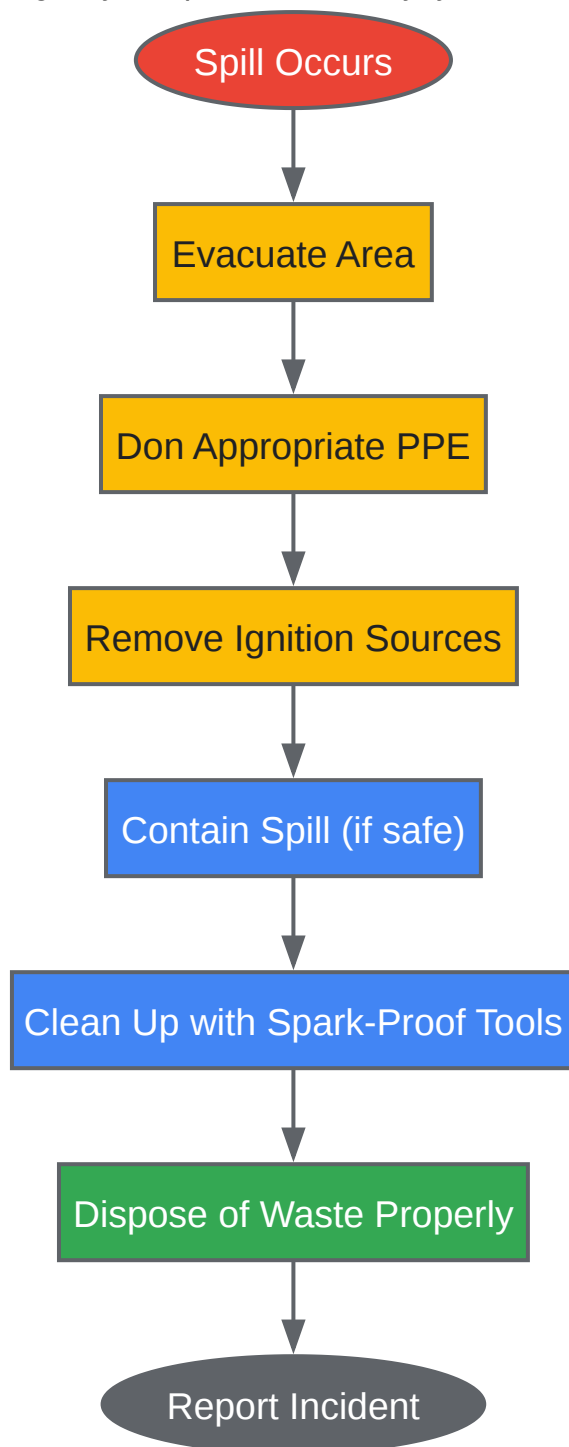
Dispose of **4-Ethynylanisole** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[5] Contact a licensed professional waste disposal service to dispose of this material.

Visual Workflow and Emergency Response Diagrams

Workflow for Safe Handling of 4-Ethynylanisole

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-Ethynylanisole**.

Emergency Response for 4-Ethynylanisole Spill



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Caption: Logical steps for an emergency response to a **4-Ethynylanisole** spill.

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